

The Natural Provenance of Neryl Butyrate: A Technical Guide

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Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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Introduction: **Neryl butyrate** ((Z)-3,7-dimethyl-2,6-octadien-1-yl butanoate) is a monoterpene ester recognized for its sweet, fruity, and floral aroma, often with green and waxy nuances. This valuable compound is utilized as a natural flavoring and fragrance agent in the food, cosmetic, and perfumery industries. This technical guide provides a comprehensive overview of the natural sources, biosynthesis, and analytical methodologies for **neryl butyrate**, tailored for researchers, scientists, and professionals in drug development and related fields.

Natural Occurrence and Quantitative Data

Neryl butyrate has been identified as a volatile component in a variety of plant species, particularly in their essential oils and fruit essences. Its concentration can vary significantly depending on the geographical origin, cultivar, and developmental stage of the plant.

While its presence is noted in several sources, quantitative data remains limited in the scientific literature. The table below summarizes the available quantitative findings for **neryl butyrate** in different natural sources.

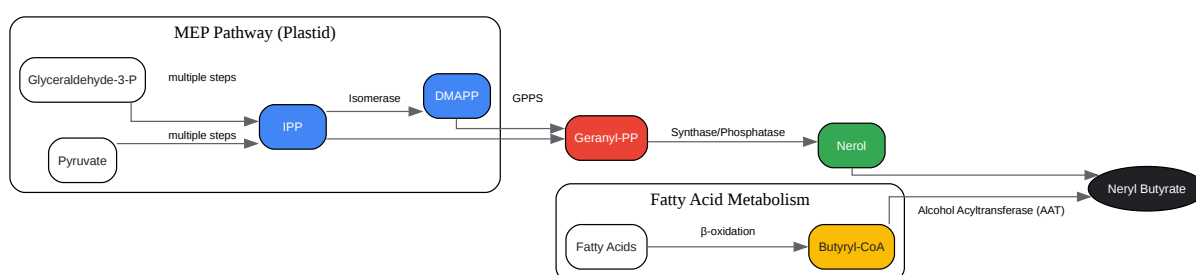
| Natural Source | Plant Part | Concentration (% of Essential Oil) | Reference |
|------------------------------------|---------------|------------------------------------|-----------|
| Artemisia absinthium L. (Wormwood) | Aerial parts | 0.1 - 13.9 | [1][2] |
| Citrus bergamia (Bergamot) | Peel | 1.47 | [3] |
| Pelargonium quercifolium | Not Specified | Present, not quantified | [4] |
| Citrus Peel Oils | Peel | Present, not quantified | [5] |
| Kumquat Peel Oil | Peel | Present, not quantified | [5] |
| Celery | Leaves/Stalks | Present, not quantified | [5] |
| Tomato | Fruit | Present, not quantified | [5] |
| Yellow Passion Fruit | Fruit | Present, not quantified | [5] |

Biosynthesis of Neryl Butyrate

The biosynthesis of **neryl butyrate** in plants is a multi-step process that involves the convergence of the terpenoid and fatty acid metabolic pathways. The final step is the esterification of the monoterpene nerol with a butyryl moiety, catalyzed by an alcohol acyltransferase (AAT).

- **Formation of Monoterpene Precursors:** The biosynthesis begins with the formation of the basic five-carbon building blocks, isopentenyl diphosphate (IPP) and its isomer dimethylallyl diphosphate (DMAPP), primarily through the methylerythritol 4-phosphate (MEP) pathway located in the plastids.[6][7][8]
- **Synthesis of Neryl Diphosphate:** Geranyl diphosphate (GPP) synthase catalyzes the condensation of IPP and DMAPP to form the C10 precursor, geranyl diphosphate. GPP serves as the substrate for various monoterpene synthases. While the direct synthesis of neryl diphosphate (NPP), the cis-isomer of GPP, is less common, nerol is typically formed from GPP by the action of specific synthases or phosphatases.

- Formation of Butyryl-CoA: The butyryl group is derived from fatty acid metabolism. Through a series of enzymatic reactions, butyryl-CoA is synthesized.
- Esterification: The final step is the esterification of nerol with butyryl-CoA. This reaction is catalyzed by an alcohol acyltransferase (AAT), a class of enzymes known for their role in the formation of volatile esters in fruits and flowers.[9][10] These enzymes exhibit varying specificities for different alcohol and acyl-CoA substrates.[11][12]



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Biosynthetic pathway of **neryl butyrate**.

Experimental Protocols for Analysis

The analysis of **neryl butyrate** and other volatile compounds in natural sources is predominantly carried out using gas chromatography-mass spectrometry (GC-MS), often coupled with a headspace solid-phase microextraction (HS-SPME) technique for sample preparation. This method is highly sensitive and suitable for the analysis of volatile and semi-volatile compounds in complex matrices.

Representative Protocol: HS-SPME-GC-MS Analysis of Neryl Butyrate in Plant Material

1. Sample Preparation:

- A known quantity (e.g., 1-5 g) of the fresh or dried plant material (e.g., leaves, peels, fruit pulp) is placed in a headspace vial (e.g., 20 mL).
- For fruit samples, the material may be homogenized or juiced prior to being placed in the vial.
- To enhance the release of volatiles, a saturated solution of sodium chloride (e.g., 1-2 mL) can be added to the vial.
- An internal standard (e.g., a known concentration of a compound not naturally present in the sample, such as 2-octanol) is added for quantification purposes.
- The vial is immediately sealed with a PTFE/silicone septum cap.

2. Headspace Solid-Phase Microextraction (HS-SPME):

- The sealed vial is incubated at a controlled temperature (e.g., 40-60°C) for a specific period (e.g., 15-30 minutes) to allow the volatile compounds to equilibrate in the headspace.
- An SPME fiber coated with a suitable stationary phase (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) is exposed to the headspace of the vial for a defined extraction time (e.g., 20-40 minutes) to adsorb the volatile analytes.[\[3\]](#)[\[13\]](#)[\[14\]](#)

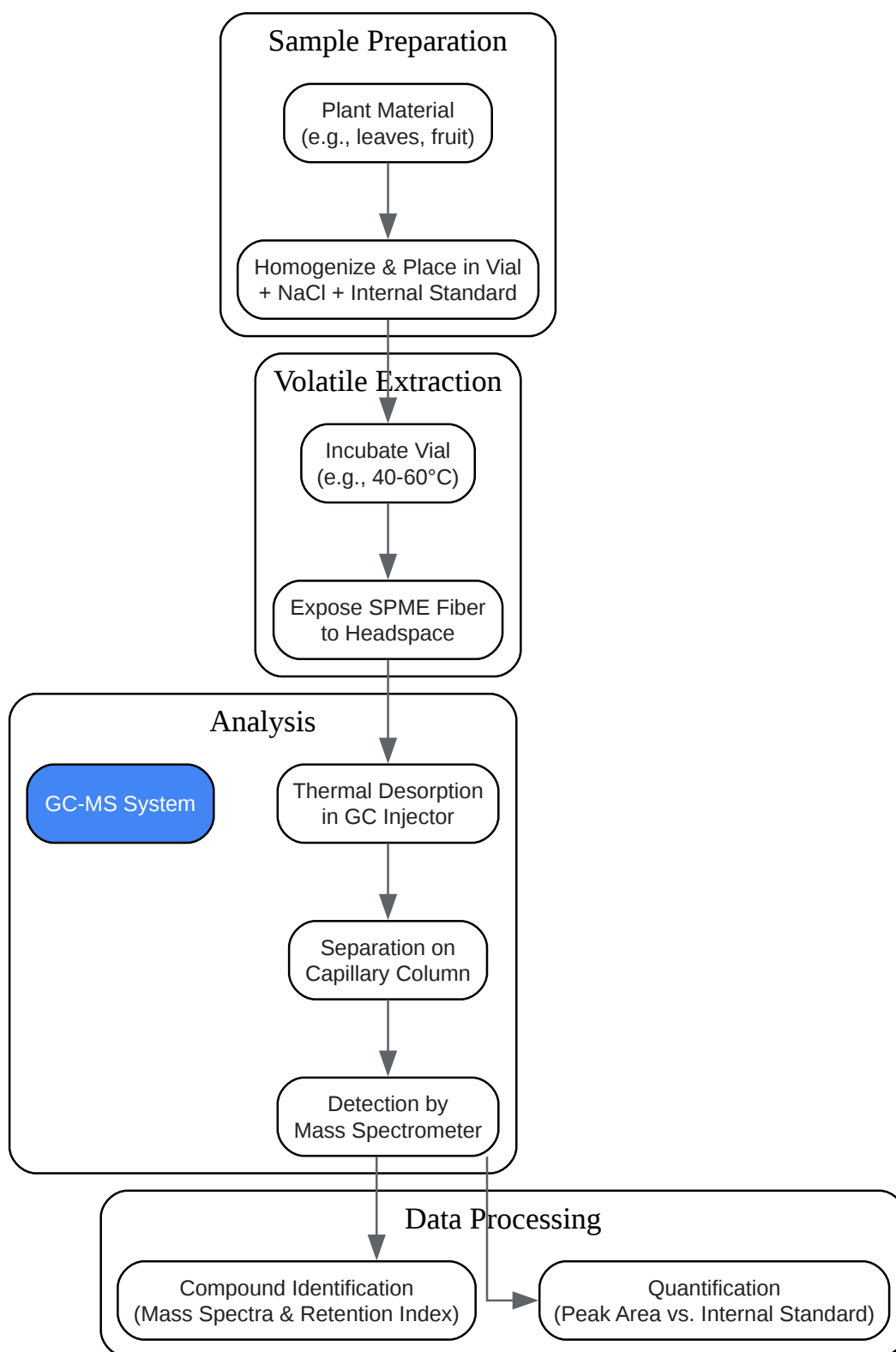
3. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Injection: The SPME fiber is withdrawn from the sample vial and immediately inserted into the heated injection port of the gas chromatograph, where the adsorbed volatiles are thermally desorbed onto the GC column.
- Gas Chromatograph Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness) is commonly used.[\[15\]](#)

- Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate (e.g., 1.0 mL/min).
- Oven Temperature Program: A programmed temperature gradient is employed to separate the compounds. A typical program might be: initial temperature of 40-60°C held for 2-5 minutes, then ramped at a rate of 3-5°C/min to a final temperature of 240-280°C, which is held for 5-10 minutes.[14][15]
- Mass Spectrometer Conditions:
 - Ionization: Electron Impact (EI) ionization at 70 eV is standard.
 - Mass Range: The mass spectrometer scans a mass-to-charge (m/z) range of approximately 40-400 amu.
 - Ion Source and Transfer Line Temperatures: These are typically maintained at around 230°C and 280°C, respectively.

4. Compound Identification and Quantification:

- Identification: **Neryl butyrate** and other compounds are identified by comparing their mass spectra with those in a reference library (e.g., NIST, Wiley) and by comparing their calculated retention indices (RI) with those of authentic standards or literature values.
- Quantification: The concentration of **neryl butyrate** is determined by comparing its peak area to that of the internal standard, using a calibration curve generated from standard solutions of **neryl butyrate**.



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Generalized workflow for **neryl butyrate** analysis.

Conclusion

Neryl butyrate is a naturally occurring monoterpene ester found in a range of aromatic plants, with notable concentrations in the essential oils of *Artemisia absinthium* and *Citrus bergamia*. Its biosynthesis follows the general pathways of terpenoid and fatty acid metabolism, culminating in an esterification reaction catalyzed by an alcohol acyltransferase. The analysis of **neryl butyrate** in complex natural matrices is reliably achieved through HS-SPME-GC-MS, a sensitive and robust analytical technique. Further research is warranted to quantify the presence of **neryl butyrate** in other reported plant sources and to elucidate the specific enzymes and regulatory mechanisms governing its biosynthesis.

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References

- 1. areme.co.jp [areme.co.jp]
- 2. Comparison of volatiles in various raspberry fruits by HS/SPME/GC/MS techniques | International Society for Horticultural Science [ishs.org]
- 3. Identification of Volatiles in Tomato Fruit Using Headspace Solid-Phase-Micro-Extraction (HS-SPME) Coupled with Gas Chromatography-Mass Spectrometry (GC-MS) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Neryl butyrate | C₁₄H₂₄O₂ | CID 5352162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Human Metabolome Database: Showing metabocard for Neryl butyrate (HMDB0038259) [hmdb.ca]
- 6. Advances in the Biosynthesis of Plant Terpenoids: Models, Mechanisms, and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Biosynthesis of Edible Terpenoids: Hosts and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Probing specificities of alcohol acyltransferases for designer ester biosynthesis with a high-throughput microbial screening platform - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Alcohol acyltransferases for the biosynthesis of esters - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Catalytic properties of alcohol acyltransferase in different strawberry species and cultivars - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. biorxiv.org [biorxiv.org]
- 13. researchgate.net [researchgate.net]
- 14. Analysis of Volatile Compounds in Different Varieties of Plum Fruits Based on Headspace Solid-Phase Microextraction-Gas Chromatography-Mass Spectrometry Technique [mdpi.com]
- 15. scitepress.org [scitepress.org]
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